

An In-Depth Technical Guide to the Isotopic Labeling of Levomepromazine

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Compound of Interest

Compound Name: *Levo Mepromazine-d3*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the isotopic labeling of levomepromazine, a phenothiazine antipsychotic. The strategic incorporation of isotopes such as Carbon-14 (^{14}C), Tritium (^3H), and Deuterium (^2H) into the levomepromazine molecule is a critical tool for absorption, distribution, metabolism, and excretion (ADME) studies, pharmacokinetic (PK) analysis, and in understanding its metabolic fate. This document details the synthetic approaches for isotopic labeling, methods for purification and analysis, and the application of labeled compounds in metabolic research.

Synthetic Strategies for Isotopic Labeling

The isotopic labeling of levomepromazine can be achieved by introducing an isotope into one of its precursors, primarily 2-methoxyphenothiazine or 3-dimethylamino-2-methylpropyl chloride, followed by condensation to form the final labeled product.

Carbon-14 Labeling

Carbon-14 is a beta-emitter with a long half-life, making it ideal for quantitative whole-body autoradiography and mass balance studies. A common strategy for ^{14}C -labeling of

levomepromazine involves the introduction of the ^{14}C isotope into the methoxy group of 2-methoxyphenothiazine.

Experimental Protocol: Synthesis of [methoxy- ^{14}C]Levomepromazine

Step 1: Synthesis of [^{14}C]Methyl Iodide. Commercially available [^{14}C]methanol is converted to [^{14}C]methyl iodide. This is a standard procedure often involving reaction with hydriodic acid or a two-step process via a tosylate intermediate.

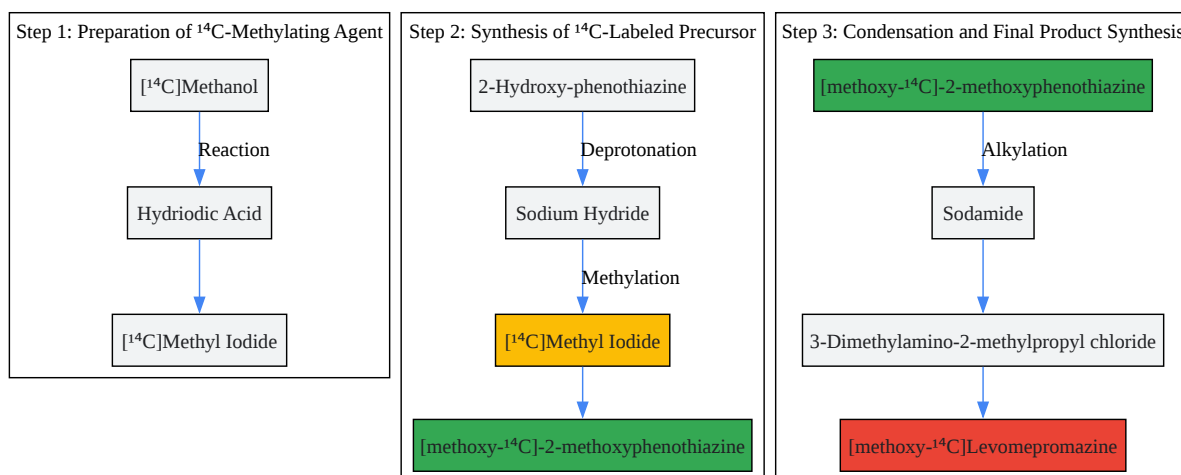
Step 2: Synthesis of [methoxy- ^{14}C]-2-methoxyphenothiazine. The precursor 2-hydroxyphenothiazine is reacted with [^{14}C]methyl iodide in the presence of a base, such as sodium hydride, in an inert solvent like dimethylformamide (DMF).

- Materials: 2-hydroxyphenothiazine, [^{14}C]methyl iodide, sodium hydride, anhydrous DMF.
- Procedure:
 - Dissolve 2-hydroxyphenothiazine in anhydrous DMF under an inert atmosphere (e.g., argon).
 - Add sodium hydride portion-wise at 0°C and stir the mixture for 30 minutes.
 - Slowly add a solution of [^{14}C]methyl iodide in DMF.
 - Allow the reaction to warm to room temperature and stir for 12-18 hours.
 - Quench the reaction with water and extract the product with a suitable organic solvent (e.g., ethyl acetate).
 - Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
 - Purify the crude [methoxy- ^{14}C]-2-methoxyphenothiazine by column chromatography on silica gel.

Step 3: Condensation to form [methoxy- ^{14}C]Levomepromazine. The labeled intermediate, [methoxy- ^{14}C]-2-methoxyphenothiazine, is then condensed with 3-dimethylamino-2-methylpropyl chloride.

- Materials: [methoxy- ^{14}C]-2-methoxyphenothiazine, 3-dimethylamino-2-methylpropyl chloride, sodamide, anhydrous xylene.
- Procedure:
 - Suspend sodamide in anhydrous xylene under an inert atmosphere.
 - Add a solution of [methoxy- ^{14}C]-2-methoxyphenothiazine in xylene and heat the mixture to reflux for 1-2 hours.
 - Add 3-dimethylamino-2-methylpropyl chloride and continue refluxing for 4-6 hours.
 - Cool the reaction mixture, add water, and separate the organic layer.
 - Extract the aqueous layer with xylene.
 - Combine the organic layers, wash with water, and extract the product into dilute hydrochloric acid.
 - Basify the acidic aqueous layer with sodium hydroxide and extract the free base of [methoxy- ^{14}C]levomepromazine with an organic solvent.
 - Dry the organic extract and evaporate the solvent to yield the crude product.
 - Purify by recrystallization or column chromatography.

Workflow for ^{14}C -Labeling of Levomepromazine



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Synthesis of [methoxy-¹⁴C]Levomepromazine.

Tritium Labeling

Tritium labeling offers high specific activity, which is advantageous for receptor binding assays and autoradiography. A common method for introducing tritium is through catalytic reduction of a halogenated precursor or by using a tritiated methylating agent.

Experimental Protocol: Synthesis of [methoxy-³H]Levomepromazine

This synthesis follows a similar pathway to the ¹⁴C-labeling, but utilizes a tritiated methylating agent. [³H]Methyl p-toluenesulfonate can be prepared by the catalytic dehalogenation of bromomethyl p-toluenesulfonate with tritium gas.^[1]

Step 1: Synthesis of [³H]Methyl p-toluenesulfonate.

- Materials: Bromomethyl p-toluenesulfonate, tritium gas ($^3\text{H}_2$), palladium on carbon (Pd/C) catalyst, triethylamine, ethyl acetate.
- Procedure:
 - Dissolve bromomethyl p-toluenesulfonate and triethylamine in ethyl acetate.
 - Add the Pd/C catalyst.
 - Introduce tritium gas and stir the mixture under a positive pressure of $^3\text{H}_2$ until the reaction is complete (monitored by TLC).
 - Filter off the catalyst and remove the solvent under reduced pressure to obtain [^3H]methyl p-toluenesulfonate.

Step 2: Synthesis of [methoxy- ^3H]-2-methoxyphenothiazine. The procedure is analogous to the ^{14}C -labeling (Section 1.1, Step 2), substituting [^{14}C]methyl iodide with [^3H]methyl p-toluenesulfonate.

Step 3: Condensation to form [methoxy- ^3H]Levomepromazine. The procedure is identical to the ^{14}C -labeling (Section 1.1, Step 3), using [methoxy- ^3H]-2-methoxyphenothiazine as the starting material.

Deuterium Labeling

Deuterium labeling is used to create stable, heavy-isotope-labeled internal standards for quantitative analysis by mass spectrometry and to study kinetic isotope effects in drug metabolism. Deuteration can be achieved on the methoxy group or on the side chain.

Experimental Protocol: Synthesis of [methoxy- d_3]Levomepromazine

This synthesis is analogous to the tritium labeling protocol, using deuterated methyl p-toluenesulfonate (d_3 -methyl p-toluenesulfonate) as the labeling agent.

Experimental Protocol: Synthesis of Levomepromazine- d_6 (on the N,N-dimethyl group)

This approach involves modifying the synthesis of the 3-dimethylamino-2-methylpropyl chloride side chain.

Step 1: Synthesis of N,N-di(trideuteriomethyl)amine (d₆-dimethylamine). This can be achieved by reacting methylamine with deuterated methyl iodide (CD₃I).

Step 2: Synthesis of d₆-3-dimethylamino-2-methylpropyl chloride. The synthesis would follow standard procedures for the preparation of this side chain, starting with d₆-dimethylamine.

Step 3: Condensation with 2-methoxyphenothiazine. The condensation reaction is carried out as described in Section 1.1, Step 3, using the deuterated side chain.

Purification and Analysis

Purification of isotopically labeled levomepromazine is crucial to remove any unlabeled starting materials and radiochemical or chemical impurities. High-Performance Liquid Chromatography (HPLC) is the method of choice for both purification and analysis.

Experimental Protocol: Purification and Analysis by HPLC

- System: A preparative or analytical HPLC system equipped with a UV detector and a radioactivity detector (for ¹⁴C and ³H).
- Column: A reversed-phase C18 column is typically used.
- Mobile Phase: A gradient of acetonitrile and water or a buffer (e.g., ammonium acetate) is commonly employed.
- Procedure:
 - Dissolve the crude labeled levomepromazine in a suitable solvent.
 - Inject the solution onto the HPLC column.
 - Elute the components using the chosen mobile phase gradient.
 - Monitor the eluent with both UV and radioactivity detectors.
 - Collect the fraction corresponding to the labeled levomepromazine peak.
 - Evaporate the solvent to obtain the purified product.

- Re-inject a small aliquot of the purified product to determine its radiochemical purity.

Quantitative Data

The following table summarizes key quantitative parameters for isotopically labeled levomepromazine. It is important to note that specific values can vary depending on the synthesis batch and the specific activity of the starting labeled material.

Isotope	Labeling Position	Parameter	Typical Value	Analytical Method
^{14}C	Methoxy-C	Specific Activity	10 - 100 mCi/mmol	Liquid Scintillation Counting & HPLC
Radiochemical Purity	>98%	HPLC with Radioactivity Detector		
^3H	Methoxy-H	Specific Activity	10 - 30 Ci/mmol	Liquid Scintillation Counting & HPLC
Radiochemical Purity	>98%	HPLC with Radioactivity Detector		
^2H (D)	Methoxy-H (d_3)	Isotopic Enrichment	>98%	Mass Spectrometry, NMR
N,N-dimethyl-H (d_6)	Isotopic Enrichment	>98%	Mass Spectrometry, NMR	

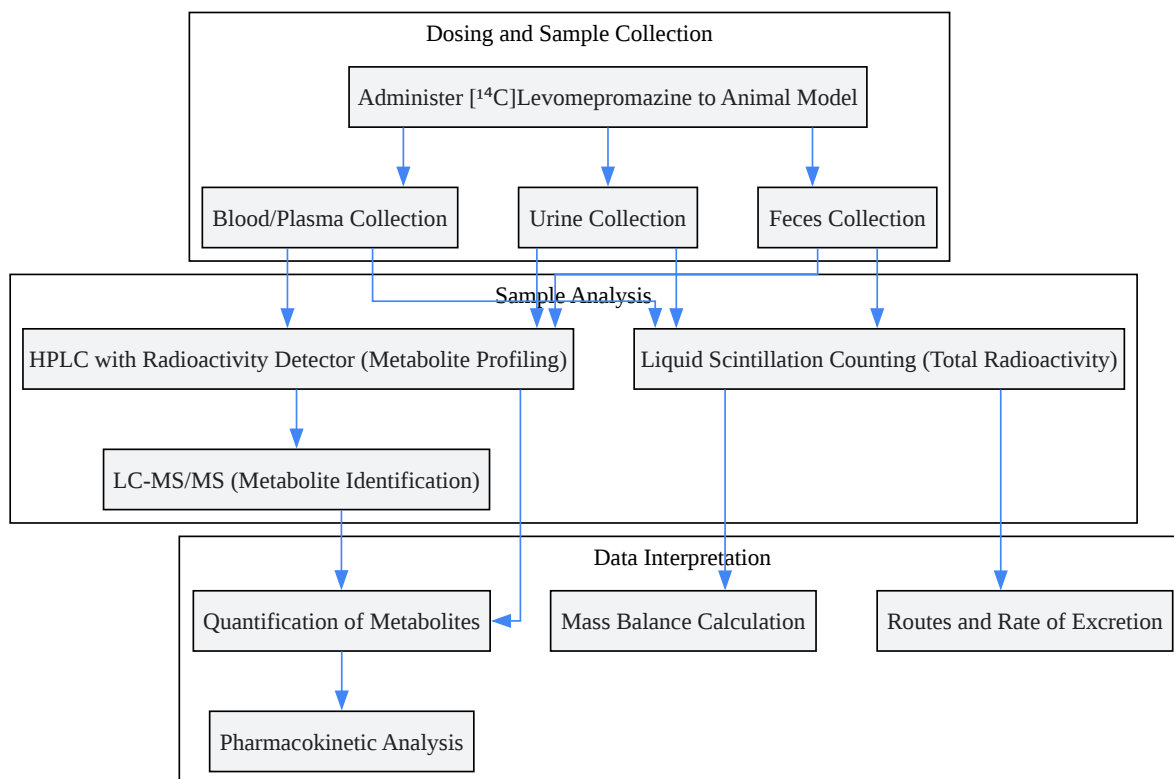
Application in Metabolic Studies

Isotopically labeled levomepromazine is instrumental in elucidating its metabolic pathways. The primary metabolic routes for levomepromazine are N-demethylation, sulfoxidation, and hydroxylation.

Metabolic Pathways of Levomepromazine

Levomepromazine undergoes extensive metabolism in the liver, primarily mediated by cytochrome P450 enzymes, with CYP3A4 and to a lesser extent, CYP1A2, playing significant roles.^[2]

Workflow for a Typical ADME Study using ¹⁴C-Levomepromazine



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ADME study workflow for ^{14}C -Levomepromazine.

Identified Metabolites of Levomepromazine

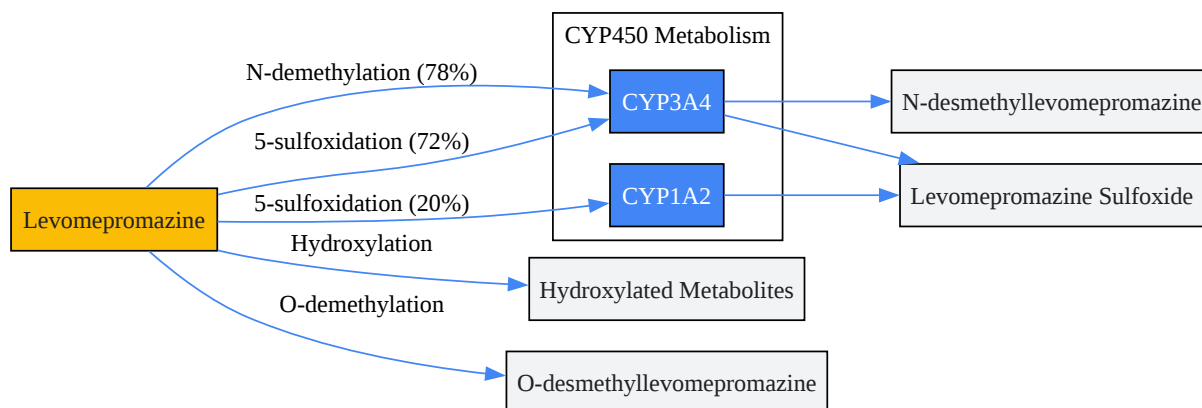
Studies in humans have identified several metabolites, including:

- N-desmethylevomepromazine

- Levomepromazine sulfoxide
- O-desmethylepromazine
- Hydroxylated metabolites (e.g., 3-hydroxy-levomepromazine, 7-hydroxy-levomepromazine) [3]

The use of isotopically labeled levomepromazine allows for the accurate quantification of these metabolites in biological matrices such as plasma and urine, providing crucial data for understanding the drug's efficacy and potential for drug-drug interactions.

Levomepromazine Metabolism Signaling Pathway



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Major metabolic pathways of levomepromazine.

This technical guide serves as a foundational resource for the synthesis and application of isotopically labeled levomepromazine. The detailed protocols and data provide researchers with the necessary information to conduct robust studies into the pharmacology and metabolism of this important therapeutic agent.

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